

"Tert-butyl 2-(propan-2-ylidene)hydrazinecarboxylate" physical and chemical properties

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Compound of Interest

Compound Name: *Tert-butyl 2-(propan-2-ylidene)hydrazinecarboxylate*

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An In-depth Technical Guide to **Tert-butyl 2-(propan-2-ylidene)hydrazinecarboxylate**

Introduction

Tert-butyl 2-(propan-2-ylidene)hydrazinecarboxylate, also known as tert-butyl 2-isopropylidenehydrazinecarboxylate, is a chemical compound that serves as a valuable intermediate in organic synthesis. Its structure incorporates a Boc (tert-butoxycarbonyl) protecting group attached to a hydrazone moiety. This unique combination makes it a versatile building block, particularly in the development of pharmaceutical compounds and other complex organic molecules. The propan-2-ylidene group acts as a protecting group for the terminal nitrogen of the hydrazine, which can be selectively removed under specific conditions, allowing for further functionalization. This guide provides a comprehensive overview of its physical and chemical properties, synthesis protocols, and safety information, tailored for researchers and professionals in drug development.

Chemical Identity and Properties

This section summarizes the key identifiers and physicochemical properties of **tert-butyl 2-(propan-2-ylidene)hydrazinecarboxylate**.

Chemical Identifiers

Identifier	Value
IUPAC Name	tert-butyl 2-(propan-2-ylidene)hydrazine-1-carboxylate
CAS Number	16689-34-2
Molecular Formula	C ₈ H ₁₆ N ₂ O ₂
SMILES Code	C/C(C)=NNC(OC(C)(C)C)=O
MDL Number	MFCD07636643
Synonyms	2-Isopropylidenehydrazinecarboxylic Acid tert-Butyl Ester, 3-Isopropylidenecarbazic Acid tert-Butyl Ester, tert-Butyl 2-Isopropylidenehydrazinecarboxylate[1]

Physical and Chemical Properties

Property	Value	Reference
Molecular Weight	172.23 g/mol	
Appearance	White to almost white powder or crystals	[1]
Melting Point	98.0 to 102.0 °C	[1]
Boiling Point	Data not available	
Purity	>98.0% (qNMR)	[1]
Storage Conditions	Store at 2-8°C	
Solubility	Soluble in common organic solvents like ethanol, acetone, and methylene chloride. Limited solubility in water.	[2]

Synthesis Protocol

The standard synthesis of **tert-butyl 2-(propan-2-ylidene)hydrazinecarboxylate** involves a condensation reaction between tert-butyl carbazate (also known as Boc-hydrazine) and acetone (propan-2-one). This reaction forms the hydrazone functional group.

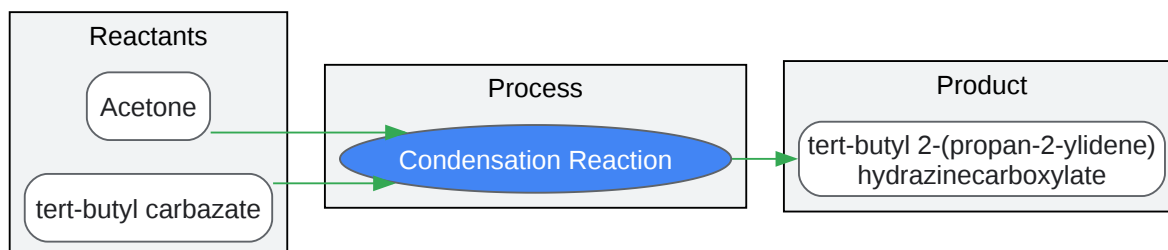
Materials and Equipment

- Tert-butyl carbazate (CAS: 870-46-2)
- Acetone (Propan-2-one)
- Anhydrous solvent (e.g., ethanol or methanol)
- Round-bottom flask
- Magnetic stirrer and stir bar
- Reflux condenser (optional, for reactions requiring heating)
- Ice bath
- Büchner funnel and filter paper for vacuum filtration

Experimental Procedure

- **Reaction Setup:** In a round-bottom flask, dissolve tert-butyl carbazate (1.0 equivalent) in a minimal amount of the chosen anhydrous solvent (e.g., ethanol).
- **Addition of Acetone:** While stirring the solution at room temperature, add acetone (1.1 to 1.5 equivalents) dropwise.
- **Reaction:** The reaction is typically exothermic and can often proceed to completion at room temperature within a few hours. Progress can be monitored by Thin Layer Chromatography (TLC). If the reaction is slow, the mixture can be gently heated to reflux for a short period.
- **Product Isolation:** Upon completion, the product often precipitates from the solution. The flask can be cooled in an ice bath to maximize precipitation.

- **Purification:** The solid product is collected by vacuum filtration, washed with a small amount of cold solvent, and then dried under vacuum. Further purification can be achieved by recrystallization from a suitable solvent system (e.g., ethanol/water).



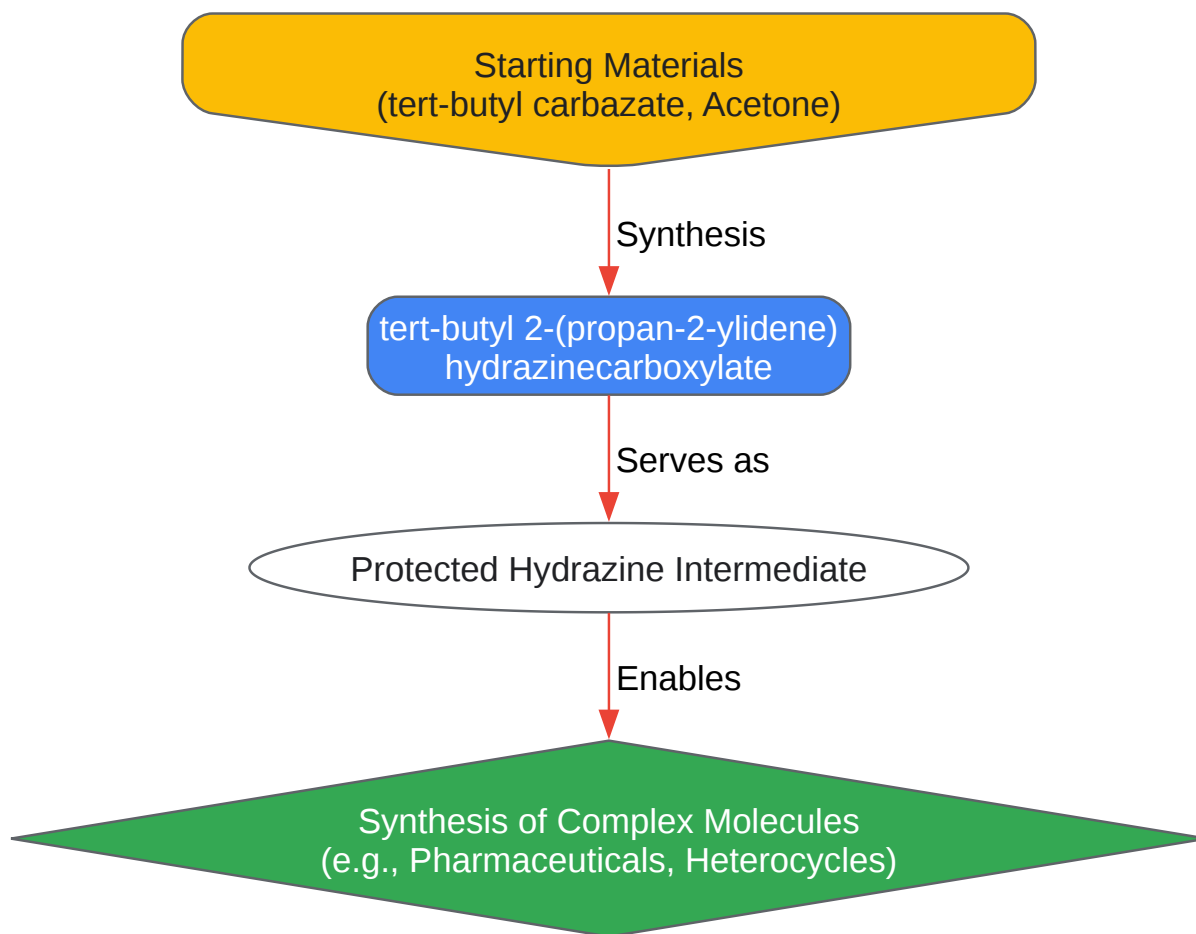
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Figure 1. Synthesis workflow for the target compound.

Applications in Drug Development

While direct applications of **tert-butyl 2-(propan-2-ylidene)hydrazinecarboxylate** are specific to individual synthetic pathways, its structural components are of significant interest in medicinal chemistry.

- **Protected Hydrazine Source:** The molecule serves as a stable, Boc-protected hydrazine equivalent. The Boc group can be removed under acidic conditions, while the propan-2-ylidene group can be cleaved by hydrolysis, revealing the free hydrazine for subsequent reactions.
- **Intermediate for Heterocycle Synthesis:** Hydrazones are key precursors for synthesizing a variety of nitrogen-containing heterocyclic compounds, which are common scaffolds in drug molecules.
- **Precursor for Bioactive Molecules:** The parent compound, tert-butyl carbazate, is used in the synthesis of various pharmaceuticals, including HIV-1 protease inhibitors. The title compound acts as a modified version of this precursor, allowing for different synthetic strategies.



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Figure 2. Logical relationship of the compound in synthesis.

Spectral Data Interpretation

Specific spectral data for **tert-butyl 2-(propan-2-ylidene)hydrazinecarboxylate** is not widely published. However, the expected spectral characteristics can be inferred from its structure.

- ^1H NMR: The spectrum would show a large singlet around 1.5 ppm corresponding to the nine equivalent protons of the tert-butyl (Boc) group. Two singlets would appear for the two methyl groups of the propan-2-ylidene moiety, and a broad singlet for the N-H proton.
- ^{13}C NMR: Characteristic peaks would include the quaternary carbons of the tert-butyl group, the carbonyl carbon of the carbazate, and the C=N carbon of the hydrazone.

- IR Spectroscopy: Key absorption bands would be observed for the N-H stretch (around 3300 cm^{-1}), C=O stretch of the carbamate (around 1700 cm^{-1}), and the C=N stretch of the hydrazone (around 1650 cm^{-1}).

Safety and Handling

A specific Safety Data Sheet (SDS) for **tert-butyl 2-(propan-2-ylidene)hydrazinecarboxylate** is not readily available. Therefore, it is prudent to handle this compound with the precautions recommended for its parent compound, tert-butyl carbazate.

- Hazards: Tert-butyl carbazate is classified as a flammable solid and is harmful if swallowed or in contact with skin[3][4]. It may cause skin and eye irritation.
- Precautions:
 - Wear appropriate personal protective equipment (PPE), including safety goggles, chemical-resistant gloves, and a lab coat.
 - Handle in a well-ventilated area or under a chemical fume hood[3].
 - Keep away from heat, sparks, and open flames[3].
 - Avoid generating dust.
 - Wash hands thoroughly after handling.
- First Aid:
 - Skin Contact: Immediately wash with plenty of soap and water.
 - Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do so.
 - Inhalation: Move the person to fresh air.
 - Ingestion: Do NOT induce vomiting. Call a physician or poison control center immediately[5].

Disclaimer: This information is for guidance only and is based on the properties of a related compound. Always consult a comprehensive and current Safety Data Sheet (SDS) before handling any chemical.

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